# Spectroscopic Characterization of Methyl 5-hydroxybenzofuran-2-carboxylate: A Technical Guide

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***Compound of Interest***

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|---|---|
| *Compound Name:* | *Methyl 5-hydroxybenzofuran-2-carboxylate* |
| *CAS No.:* | *1646-28-2* |
| *Cat. No.:* | *B1601961* |

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## Foreword

In the landscape of medicinal chemistry and materials science, the unambiguous structural elucidation of novel and synthesized compounds is a cornerstone of rigorous scientific practice. **Methyl 5-hydroxybenzofuran-2-carboxylate**, a key heterocyclic scaffold, presents a valuable case study for the application of modern spectroscopic techniques. This guide is designed for researchers and drug development professionals, providing not just data, but a framework for understanding the causality behind spectroscopic outcomes. We will delve into the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this molecule. While direct experimental spectra for this specific compound are not publicly available in the cited literature, this guide will synthesize data from closely related analogues and first principles to present a robust, predictive analysis. This approach serves as a practical blueprint for chemists to interpret their own experimental results.

## The Molecular Blueprint: Structure and Significance

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**Methyl 5-hydroxybenzofuran-2-carboxylate** (CAS No: 1646-28-2) possesses a molecular formula of $C_{10}H_8O_4$ and a molecular weight of 192.17 g/mol . The structure is characterized by a benzofuran core, a hydroxyl group at the 5-position, and a methyl ester at the 2-position. This arrangement of functional groups dictates the molecule's chemical reactivity, potential biological activity, and, pertinently, its spectroscopic signature.

To visualize the connectivity and numbering of this molecule, the following diagram is provided.

Caption: Molecular structure of **Methyl 5-hydroxybenzofuran-2-carboxylate**.

# Proton NMR ($^1$H NMR) Spectroscopy: Mapping the Proton Environment

Proton NMR is arguably the most powerful tool for elucidating the precise structure of organic molecules in solution. It provides information on the number of distinct proton environments, their electronic surroundings, and their proximity to other protons.

## Experimental Protocol: A Self-Validating Approach

- Sample Preparation: Dissolve approximately 5-10 mg of the sample in 0.6-0.7 mL of a deuterated solvent (e.g., DMSO-$d_6$ or $CDCl_3$). The choice of solvent is critical; DMSO-$d_6$ is often preferred for compounds with exchangeable protons like hydroxyl groups, as it allows for their observation.

- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift calibration (δ = 0.00 ppm).

- Data Acquisition: Acquire the spectrum on a 400 MHz or higher field spectrometer. A higher field provides better signal dispersion, which is crucial for resolving complex splitting patterns in the aromatic region.

- Validation Step: After the initial acquisition, add a drop of $D_2O$ to the NMR tube, shake, and re-acquire the spectrum. The disappearance of the hydroxyl proton signal validates its assignment due to H-D exchange.

## Predicted $^1$H NMR Data and Interpretation

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The expected chemical shifts are predicted based on the electronic effects of the substituents on the benzofuran ring. The hydroxyl group is an electron-donating group, which will shield (shift to lower ppm) the protons on the benzene ring. Conversely, the ester group is electron-withdrawing, deshielding nearby protons.

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| Predicted Chemical Shift (δ, ppm) | Multiplicity | Coupling Constant (J, Hz) | Integration | Assignment | Rationale |
|---|---|---|---|---|---|
| ~9.5 - 10.5 | Singlet (broad) | - | 1H | 5-OH | Phenolic protons are typically broad and appear downfield. Exchange with $D_2O$ will confirm this signal. |
| ~7.4 - 7.6 | Singlet or narrow Doublet | ~0.5-1.0 Hz | 1H | H-3 | The furan proton at C3 is deshielded by the adjacent ester group and the furan oxygen. It may show long-range coupling to H-4 or H-7. |
| ~7.4 | Doublet | ~2.5 Hz | 1H | H-4 | This proton is ortho to the hydroxyl group and will appear as a doublet due to coupling with H-6. |

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|---|---|---|---|---|---|
| ~7.3 | Doublet | ~8.5 Hz | 1H | H-7 | This proton is ortho to the furan ring junction and meta to the hydroxyl group, coupled to H-6. |
| ~6.9 | Doublet of Doublets | ~8.5, ~2.5 Hz | 1H | H-6 | This proton is coupled to both H-7 (ortho coupling) and H-4 (meta coupling), resulting in a doublet of doublets. |
| ~3.9 | Singlet | - | 3H | -$COOCH_3$ | The methyl ester protons are in a distinct environment and appear as a sharp singlet. |

## Carbon-13 NMR ($^{13}C$ NMR) Spectroscopy: The Carbon Skeleton

$^{13}C$ NMR spectroscopy provides a map of the carbon framework of the molecule. With proton decoupling, each unique carbon atom typically appears as a single sharp line, making it a powerful tool for confirming the number of carbon atoms and identifying their functional roles.

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## Experimental Protocol

- Sample Preparation: A more concentrated sample (20-50 mg in 0.6-0.7 mL of solvent) is generally required compared to $^{1}H$ NMR due to the lower natural abundance of the $^{13}C$ isotope.
- Data Acquisition: The spectrum is acquired using a proton-decoupled pulse sequence to simplify the spectrum to single lines for each carbon. A sufficient number of scans must be averaged to achieve an adequate signal-to-noise ratio.

## Predicted $^{13}C$ NMR Data and Interpretation

The chemical shifts are predicted based on standard values for aromatic, furan, and ester carbons.

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| Predicted Chemical Shift (δ, ppm) | Assignment | Rationale |
|---|---|---|
| ~160 | C=O (ester) | The ester carbonyl carbon is highly deshielded and appears significantly downfield. |
| ~155 | C-5 | The carbon bearing the hydroxyl group is shifted downfield due to the electronegativity of the oxygen. |
| ~148 | C-7a | Quaternary carbon at the furan-benzene junction. |
| ~145 | C-2 | The carbon attached to the ester group in the furan ring. |
| ~125 | C-3a | The second quaternary carbon at the ring junction. |
| ~115 | C-7 | Aromatic CH carbon. |
| ~112 | C-6 | Aromatic CH carbon, shielded by the adjacent hydroxyl group. |
| ~110 | C-3 | Furan CH carbon. |
| ~105 | C-4 | Aromatic CH carbon, significantly shielded by the ortho hydroxyl group. |
| ~52 | -$OCH_3$ | The methyl carbon of the ester group. |

## Infrared (IR) Spectroscopy: Functional Group Fingerprinting

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. Each functional group absorbs infrared radiation at a characteristic frequency,

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corresponding to the energy required to excite its vibrational modes (stretching, bending).

## Experimental Protocol

- Sample Preparation: For a solid sample, the KBr pellet method is standard. A small amount of the sample is finely ground with dry potassium bromide (KBr) and pressed into a transparent disk. Alternatively, a thin film can be prepared by dissolving the sample in a volatile solvent, depositing it on a salt plate (e.g., NaCl), and allowing the solvent to evaporate.

- Data Acquisition: The spectrum is recorded using a Fourier-Transform Infrared (FTIR) spectrometer, typically over the range of 4000-400 $cm^{-1}$. A background spectrum of the pure KBr pellet or salt plate is taken first and automatically subtracted from the sample spectrum.

## Expected IR Absorption Bands

| Wavenumber ($cm^{-1}$) | Intensity | Vibration | Functional Group |
|---|---|---|---|
| 3500 - 3200 | Strong, Broad | O-H Stretch | Phenolic Hydroxyl (-OH) |
| 3100 - 3000 | Medium | C-H Stretch | Aromatic C-H |
| ~2950 | Medium | C-H Stretch | Methyl C-H (from ester) |
| 1725 - 1705 | Strong | C=O Stretch | Ester Carbonyl |
| 1620 - 1580 | Medium-Strong | C=C Stretch | Aromatic Ring |
| 1300 - 1200 | Strong | C-O Stretch | Ester C-O |
| 1150 - 1050 | Strong | C-O Stretch | Furan Ether C-O-C |

The broadness of the O-H stretch is a key diagnostic feature, resulting from hydrogen bonding. The strong absorption of the ester carbonyl is also a prominent and reliable indicator of this functional group.

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# Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry provides two critical pieces of information: the precise molecular weight of the compound and its fragmentation pattern upon ionization. This pattern offers clues about the molecule's structure and stability.

## Experimental Protocol: Electron Ionization

- Sample Introduction: The sample is introduced into the mass spectrometer, where it is vaporized.
- Ionization: In the ionization chamber, the gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a positively charged molecular ion ($M^{+}\bullet$).
- Fragmentation: The molecular ion is often energetically unstable and fragments into smaller, charged ions and neutral radicals.
- Detection: The positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z). A detector records the abundance of each ion.

## Expected Mass Spectrum Data and Fragmentation Pathway

The molecular ion peak $[M]^{+}\bullet$ is expected at an m/z of 192, corresponding to the molecular weight of $C_{10}H_8O_4$. The fragmentation of esters often involves the loss of the alkoxy group or the entire ester group.

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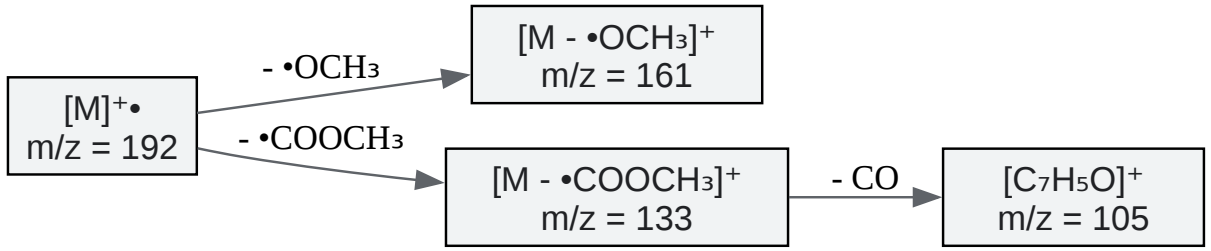
| m/z | Proposed Fragment Ion | Formula | Notes |
|---|---|---|---|
| 192 | $[M]^{+\bullet}$ | $[C_{10}H_8O_4]^{+\bullet}$ | Molecular Ion |
| 161 | $[M - OCH_3]^+$ | $[C_9H_5O_3]^+$ | Loss of the methoxy radical from the ester. This is a very common fragmentation for methyl esters. |
| 133 | $[M - COOCH_3]^+$ | $[C_8H_5O_2]^+$ | Loss of the entire carbomethoxy group. |
| 105 | $[C_7H_5O]^+$ | $[C_7H_5O]^+$ | Subsequent loss of CO from the m/z 133 fragment. |

The proposed fragmentation pathway can be visualized as follows:

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Caption: Proposed mass spectrometry fragmentation pathway for **Methyl 5-hydroxybenzofuran-2-carboxylate**.

# Conclusion

This guide provides a comprehensive, predictive overview of the key spectroscopic data for **Methyl 5-hydroxybenzofuran-2-carboxylate**. By understanding the principles behind NMR, IR, and MS, and by following robust experimental protocols, researchers can confidently elucidate and confirm the structure of this and related heterocyclic compounds. The provided

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tables and diagrams serve as a benchmark for the interpretation of experimentally acquired data, reinforcing the synergy between predictive analysis and empirical validation in modern chemical science.

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